

Structure Elucidation of 4-(N-Propylaminocarbonylmethyl)phenylboronic acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(N-Propylaminocarbonylmethyl)phenylboronic acid

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Abstract

This technical guide provides a comprehensive overview of the structure elucidation of **4-(N-Propylaminocarbonylmethyl)phenylboronic acid**. Phenylboronic acids are a critical class of compounds in organic synthesis and medicinal chemistry, serving as key building blocks in cross-coupling reactions and as sensors for carbohydrates. The structural integrity of these molecules is paramount for their intended applications. This document outlines a plausible synthetic route and details the analytical methodologies required to confirm the chemical structure of **4-(N-Propylaminocarbonylmethyl)phenylboronic acid**, including Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) Spectroscopy. Detailed experimental protocols and expected data are presented to guide researchers in the synthesis and characterization of this and related compounds.

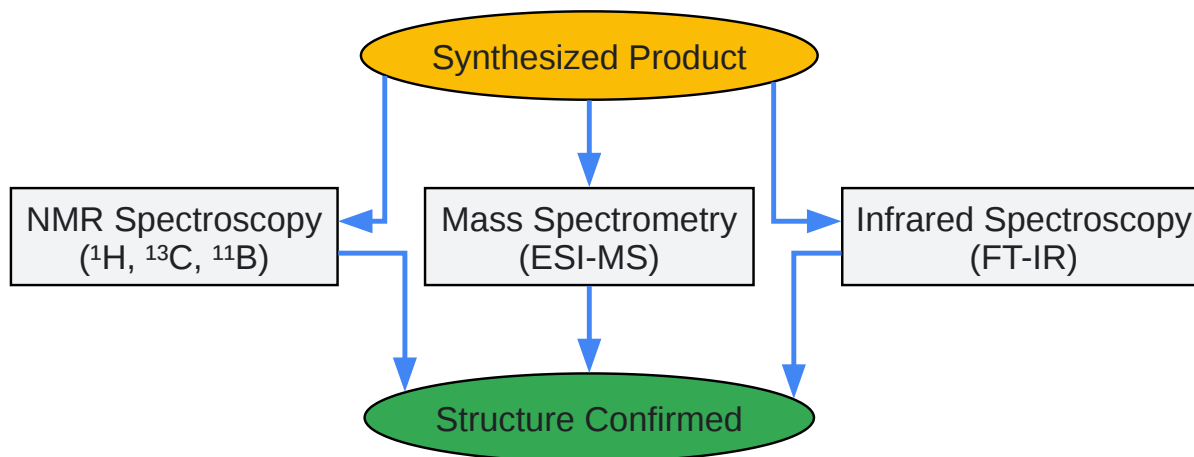
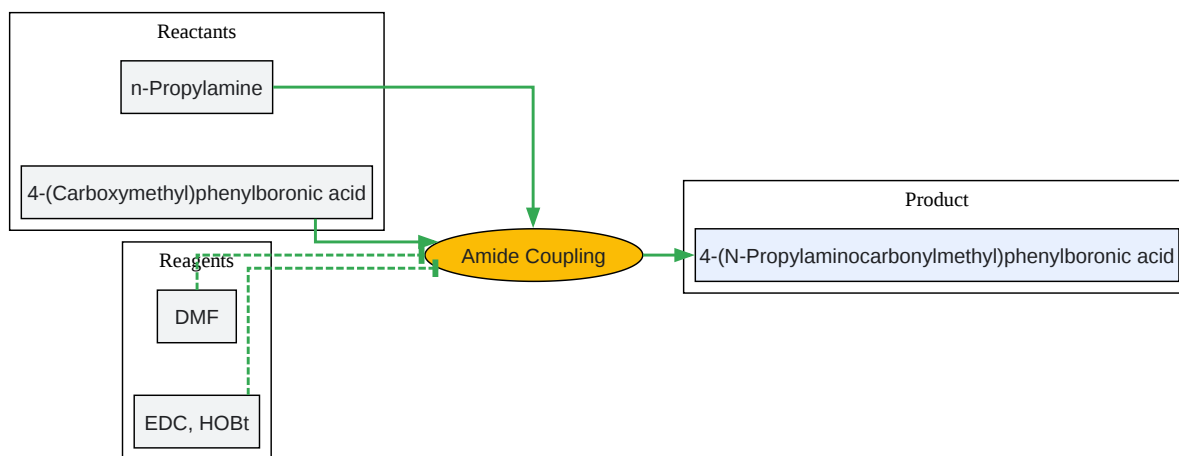
Introduction

4-(N-Propylaminocarbonylmethyl)phenylboronic acid is a bifunctional molecule featuring a phenylboronic acid moiety and an N-propyl amide side chain. The boronic acid group can participate in Suzuki-Miyaura cross-coupling reactions, while the amide functionality offers

opportunities for hydrogen bonding and further chemical modification. Accurate structural confirmation is the foundation of any chemical research, ensuring the reliability of subsequent biological or chemical studies. This guide provides a systematic approach to the synthesis and definitive structure elucidation of this target compound.

Synthesis Pathway

A logical and common method for the synthesis of **4-(N-Propylaminocarbonylmethyl)phenylboronic acid** involves the amide coupling of 4-(carboxymethyl)phenylboronic acid with n-propylamine. This reaction is typically facilitated by a coupling agent such as 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) in the presence of an additive like 1-Hydroxybenzotriazole (HOBt) to improve efficiency and minimize side reactions.[\[1\]](#)[\[2\]](#)[\[3\]](#)



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